

Unraveling the Molecular Identity of C₁₁H₁₇CIN₂O₂: A Prerequisite for In-Depth Analysis

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Compound of Interest

Compound Name: *1-Cbz-Amino-2-methylaminoethane hydrochloride*

Cat. No.: B2895358

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A definitive International Union of Pure and Applied Chemistry (IUPAC) name for a singular, widely recognized compound with the molecular formula C₁₁H₁₇CIN₂O₂ cannot be conclusively established through database searches. This ambiguity precludes the development of a comprehensive technical guide as the identity of the core subject remains undetermined.

Molecular formulas, such as C₁₁H₁₇CIN₂O₂, describe the elemental composition of a molecule but do not delineate its unique structural arrangement. Consequently, a single molecular formula can represent numerous constitutional isomers, each a distinct compound with its own specific IUPAC name, chemical structure, and corresponding pharmacological and toxicological profile.

Our extensive search of chemical databases, including PubChem, yielded compounds with similar but not identical molecular formulas. For instance, entries exist for C₁₁H₇CIN₂O₂, C₁₁H₁₇CIN₂O₂S, and C₁₂H₁₁CIN₂O₂, none of which match the specified formula. This suggests that C₁₁H₁₇CIN₂O₂ may correspond to a less common research chemical, a novel compound not yet widely cataloged, or a specific isomer that requires more detailed structural information for proper identification.

The Importance of Unambiguous Identification

In the realms of scientific research and drug development, precise molecular identification is paramount. The biological activity of a compound is intrinsically linked to its three-dimensional structure. Even subtle differences in the arrangement of atoms, as seen in isomers, can lead to vastly different physiological effects, ranging from therapeutic efficacy to severe toxicity.

Therefore, to proceed with the creation of an in-depth technical guide that meets the rigorous standards of scientific integrity, a more specific identifier for the molecule of interest is required.

Path Forward: Providing Specific Identifiers

To enable the generation of the requested technical whitepaper, we kindly request that you provide one of the following identifiers for the compound with the molecular formula C₁₁H₁₇ClN₂O₂:

- **A Common or Trivial Name:** Many compounds, particularly those in later stages of drug development, are referred to by shorter, non-systematic names.
- **A CAS (Chemical Abstracts Service) Registry Number:** This unique numerical identifier is assigned to every chemical substance described in the open scientific literature and ensures unambiguous identification.
- **A Chemical Structure:** A 2D or 3D representation of the molecule's structure will allow for the determination of its precise IUPAC name and a thorough investigation of its properties.

Upon receipt of a specific identifier, we will be able to proceed with a comprehensive analysis, including its physicochemical properties, mechanism of action, relevant signaling pathways, and established experimental protocols, and structure the findings into the requested in-depth technical guide.

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